

Application Notes and Protocols for Anhydrous Lanthanum(III) Iodide

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Compound of Interest

Compound Name: *Lanthanum(III)iodide*

Cat. No.: *B8795739*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and use of anhydrous Lanthanum(III) Iodide (LaI_3). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Product Information and Physical Properties

Anhydrous Lanthanum(III) Iodide is a white to off-white powder that is highly soluble in water and hygroscopic.[\[1\]](#)[\[2\]](#) It is an important precursor in various chemical syntheses.

| Property | Value | References |
|------------------|---------------------------------|-------------------------------------------------------------|
| Chemical Formula | LaI_3 | [3] [4] |
| Molecular Weight | 519.62 g/mol | [3] [4] [5] |
| Appearance | White to off-white powder/beads | [3] [6] |
| Melting Point | 772 °C | [3] [5] |
| Density | 5.63 g/mL at 25 °C | [3] [5] |
| CAS Number | 13813-22-4 | [3] [4] [5] |

Safety Precautions and Hazard Information

Anhydrous Lal₃ is classified as an irritant and requires careful handling to avoid exposure.

Hazard Statements:

- Causes skin irritation.[[1](#)][[6](#)]
- Causes serious eye irritation.[[1](#)][[6](#)]
- May cause respiratory irritation.[[1](#)][[6](#)]

| Hazard | Description | First Aid Measures | References |
|--------------|----------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|------------|
| Eye Contact | Causes serious eye irritation. | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. | [1][3][6] |
| Skin Contact | Causes skin irritation. | Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention if irritation persists. | [1][3][6] |
| Inhalation | Causes respiratory tract irritation. | Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. | [1][3][6] |
| Ingestion | May cause gastrointestinal irritation. | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. | [1][3][6] |

Personal Protective Equipment (PPE):

| Equipment | Specification | References |
|--------------------------|------------------------------------------------------------------------------------------------------|------------|
| Eye Protection | Chemical safety goggles or glasses compliant with OSHA's 29 CFR 1910.133 or European Standard EN166. | [1][3] |
| Hand Protection | Appropriate chemical-resistant gloves (e.g., Nitrile rubber). | [3][7] |
| Skin and Body Protection | Wear appropriate protective clothing to prevent skin exposure. | [1][3] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dust is generated. | [3] |

Storage and Handling Protocols

Due to its hygroscopic and reactive nature, specific storage and handling procedures are mandatory.

Storage:

- Store in a tightly closed container.[3]
- Keep in a cool, dry, and well-ventilated area.[1][3]
- Store under an inert gas such as argon.[1][8]
- Store away from incompatible materials.[3]

Incompatible Materials:

- Strong oxidizing agents[1][3]

- Strong acids[1]
- Halogens[1]
- Moisture[8]

Handling:

- Handle under an inert atmosphere (e.g., argon) to prevent reaction with air and moisture.[1][8]
- Use in a well-ventilated area or in a fume hood.[3]
- Minimize dust generation and accumulation.[3]
- Avoid contact with eyes, skin, and clothing.[3]
- Wash hands thoroughly after handling.[1][3]

Spill Management and Waste Disposal

Spill Cleanup:

- Ensure adequate ventilation.[3]
- Wear appropriate personal protective equipment as outlined in Section 2.[3]
- Avoid generating dust.[3]
- Carefully sweep or vacuum the spilled material.[1][3]
- Place the collected material into a suitable, labeled container for disposal.[1][3]

Waste Disposal:

- Dispose of waste material in accordance with local, regional, and national regulations.[6][9]
- Do not mix with other waste.[9]

- Handle uncleaned containers as you would the product itself.[\[9\]](#)

Experimental Protocol: Synthesis of a $\text{LaI}_3(\text{THF})_4$ Complex

This protocol describes the synthesis of a photoluminescent Tetrahydrofuran (THF) complex of Lanthanum(III) Iodide, a common starting material for various organometallic lanthanum compounds.[\[2\]](#)

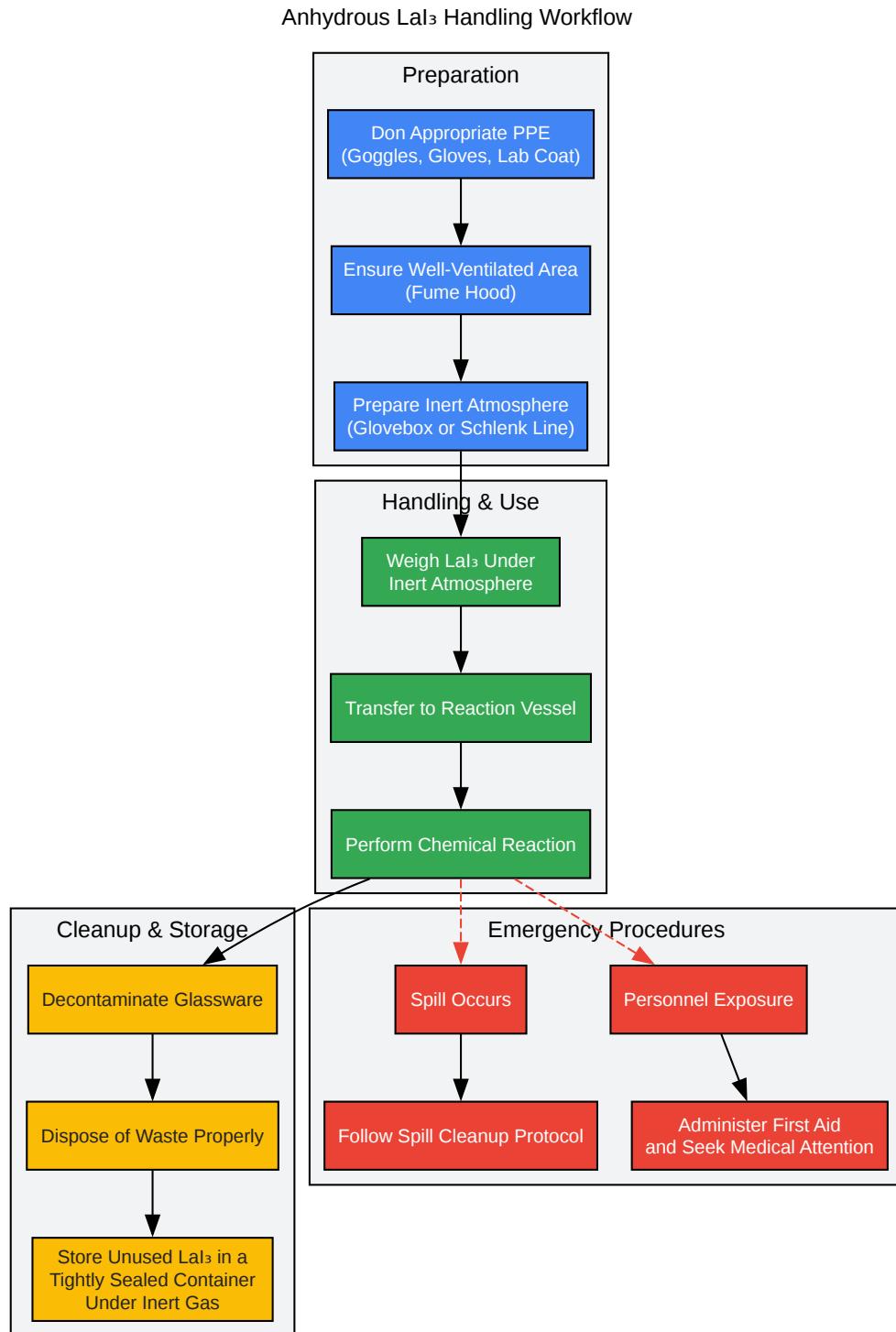
Materials:

- Anhydrous Lanthanum(III) Iodide (LaI_3)
- Anhydrous Tetrahydrofuran (THF)
- Schlenk flask and line
- Inert gas (Argon)
- Magnetic stirrer and stir bar

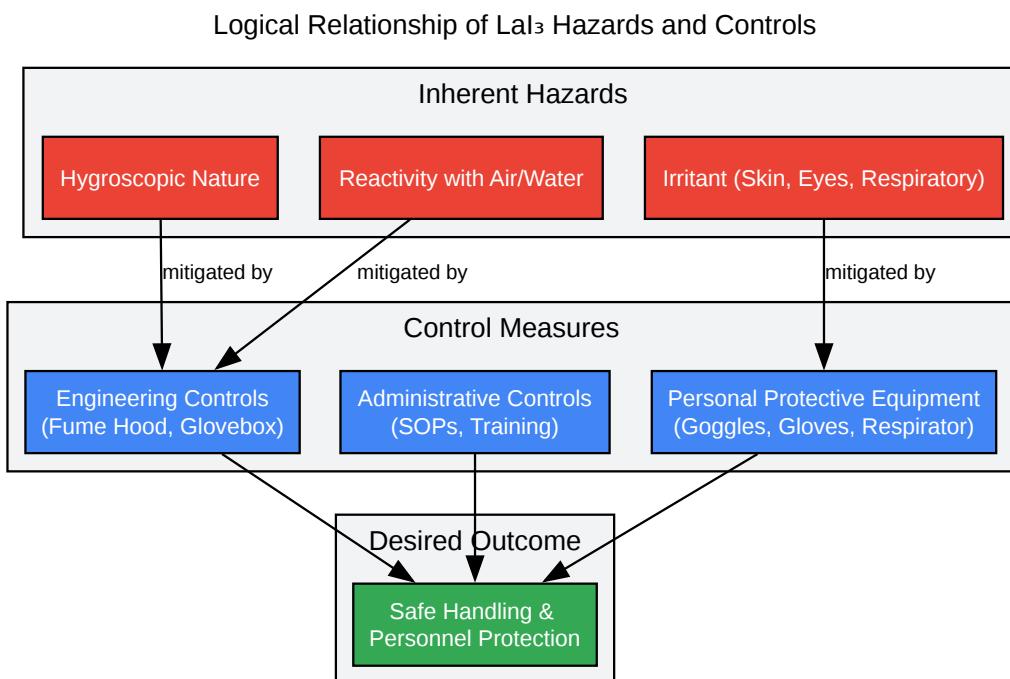
Procedure:

- Under an inert atmosphere of argon, place a known quantity of anhydrous LaI_3 into a dry Schlenk flask containing a magnetic stir bar.
- Add anhydrous THF to the flask via a cannula or syringe.
- Stir the mixture at room temperature. The LaI_3 will dissolve to form the $\text{LaI}_3(\text{THF})_4$ complex.
[\[2\]](#)
- The resulting solution can be used directly for subsequent reactions or the complex can be isolated by removing the solvent under vacuum.

Diagrams

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Caption: Workflow for the safe handling of anhydrous Lanthanum(III) Iodide.



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Caption: Relationship between Lal₃ hazards and corresponding control measures.

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